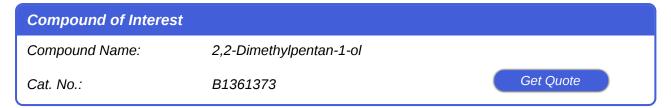


# In-Depth Technical Guide: Safety and Handling of 2,2-Dimethylpentan-1-ol

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **2,2-Dimethylpentan-1-ol** (CAS No. 2370-12-9). The information is intended to support safe laboratory and manufacturing practices.

## **Chemical and Physical Properties**

**2,2-Dimethylpentan-1-ol**, also known as Neoheptanol, is a primary alcohol. A summary of its key physical and chemical properties is presented in the table below.



Property	Value
Molecular Formula	C7H16O
Molar Mass	116.20 g/mol
Appearance	Colorless liquid
Odor	Mild alcoholic
Boiling Point	154 °C[1]
Melting Point	-30.45 °C (estimate)[1]
Density	0.830 g/cm <sup>3</sup> [1]
Flash Point	49.4 °C
Solubility	Moderately soluble in water; soluble in organic solvents.

## **Hazard Identification and GHS Classification**

A definitive Globally Harmonized System (GHS) classification for **2,2-Dimethylpentan-1-ol** is not consistently available across public databases. One safety data sheet indicates that no data is available for a formal classification.[1] Therefore, it is prudent to handle this chemical with the precautions suitable for a flammable liquid that may cause skin and eye irritation.

#### Potential Hazards:

- Flammability: As a combustible liquid, it can ignite when exposed to heat or flames.
- Skin and Eye Irritation: Direct contact may cause irritation to the skin and eyes.
- Respiratory Irritation: Inhalation of vapors may cause respiratory tract irritation.

# **Toxicological Data**

Specific quantitative toxicological data such as LD50 (Lethal Dose, 50%) and LC50 (Lethal Concentration, 50%) for **2,2-Dimethylpentan-1-ol** are not readily available in the public



domain. In the absence of specific data, it should be handled as a substance of moderate toxicity.

Toxicological Endpoint	Value
Acute Oral Toxicity (LD50)	Data not available
Acute Dermal Toxicity (LD50)	Data not available
Acute Inhalation Toxicity (LC50)	Data not available
Skin Irritation/Corrosion	Potential for skin irritation
Eye Irritation/Corrosion	Potential for eye irritation

## **Experimental Protocols for Hazard Assessment**

To determine the toxicological and physical hazards of **2,2-Dimethylpentan-1-ol**, standardized experimental protocols such as those established by the Organisation for Economic Cooperation and Development (OECD) should be followed.

# **Acute Oral Toxicity - OECD Test Guideline 423 (Acute Toxic Class Method)**

This method is used to estimate the acute oral toxicity of a substance.

#### Methodology:

- Animal Selection: Healthy, young adult rats of a single sex (typically females) are used.
- Housing and Fasting: Animals are housed in standard conditions and fasted prior to dosing.
- Dose Administration: The substance is administered orally in a stepwise procedure using a limited number of animals at each step. The starting dose is selected from one of four fixed levels: 5, 50, 300, or 2000 mg/kg body weight.
- Observation: Animals are observed for mortality and clinical signs of toxicity for at least 14 days.



 Endpoint: The method allows for the classification of the substance into a GHS toxicity category based on the observed mortality.



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Experimental Workflow for Acute Oral Toxicity (OECD 423).

# Skin Irritation - OECD Test Guideline 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method)

This in vitro method assesses the potential of a substance to cause skin irritation.

### Methodology:

- Test System: A reconstructed human epidermis (RhE) model, which mimics the properties of human skin, is used.
- Application: The test substance is applied topically to the surface of the RhE tissue.
- Incubation: The treated tissue is incubated for a defined period.
- Viability Assessment: After incubation, the cell viability of the RhE tissue is determined using a cell viability assay (e.g., MTT assay).
- Classification: The substance is classified as a skin irritant or non-irritant based on the reduction in cell viability compared to a negative control. A viability of ≤ 50% indicates an irritant.



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Experimental Workflow for In Vitro Skin Irritation (OECD 439).

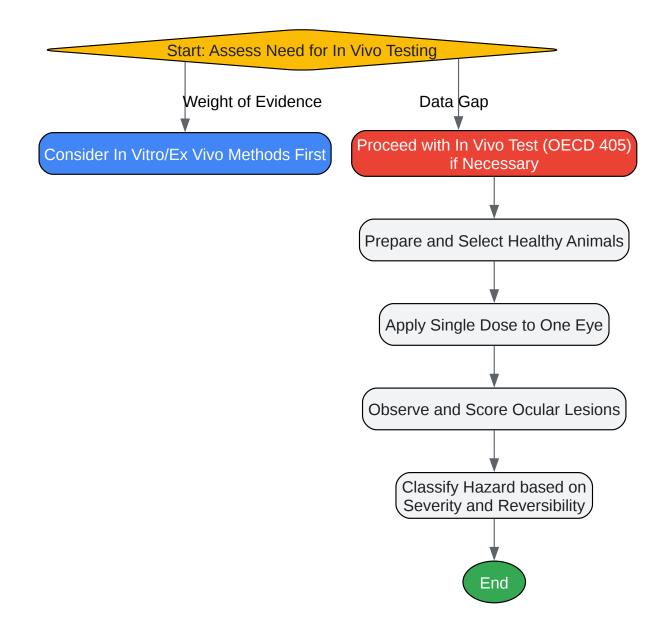
# **Eye Irritation - OECD Test Guideline 405 (Acute Eye Irritation/Corrosion)**

This in vivo test evaluates the potential of a substance to cause eye irritation or corrosion.

### Methodology:

- Animal Selection: Healthy, adult albino rabbits are typically used.
- Application: A single dose of the test substance is applied to the conjunctival sac of one eye
  of the animal. The other eye serves as a control.
- Observation: The eyes are examined at specific intervals (e.g., 1, 24, 48, and 72 hours) after application for signs of irritation, including redness, swelling, and discharge.
- Scoring: The severity of the ocular reactions is scored according to a standardized system.
- Classification: The substance is classified based on the severity and reversibility of the eye lesions observed.





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Logical Relationship for Eye Irritation Testing Strategy.

# Safety and Handling Precautions Engineering Controls

 Use in a well-ventilated area, preferably in a chemical fume hood, to keep vapor concentrations below exposure limits.



• Ensure that eyewash stations and safety showers are readily accessible.

## **Personal Protective Equipment (PPE)**

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.

## **Handling and Storage**

- Keep away from heat, sparks, open flames, and other ignition sources.
- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Ground and bond containers and receiving equipment to prevent static discharge.
- · Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.

### **First Aid Measures**

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[1]
- Skin Contact: Wash off with soap and plenty of water. Consult a physician if irritation persists.[1]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[1]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[1]

## **Fire-Fighting Measures**



- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1]
- Specific Hazards: Vapors may form explosive mixtures with air.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.

### **Accidental Release Measures**

- Personal Precautions: Use personal protective equipment. Ensure adequate ventilation.
   Remove all sources of ignition.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Containment and Cleaning: Absorb with inert material (e.g., sand, silica gel) and place in a suitable container for disposal.

## **Disposal Considerations**

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.

This technical guide is intended to provide essential safety and handling information for **2,2- Dimethylpentan-1-ol**. It is crucial for all personnel handling this chemical to be thoroughly trained in its potential hazards and safe handling procedures. Always refer to the most current Safety Data Sheet (SDS) provided by the supplier before use.

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## References

1. guidechem.com [guidechem.com]



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